

Application Note: Quantification of 4-tert-Butyl-2,6-dimethylphenol in Complex Matrices

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Compound of Interest

Compound Name: 4-tert-Butyl-2,6-dimethylphenol

Cat. No.: B188804

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **4-tert-Butyl-2,6-dimethylphenol** (TBDMP) is a sterically hindered phenolic compound utilized for its antioxidant properties. Its structure, featuring a tert-butyl group at the para position and two methyl groups at the ortho positions relative to the hydroxyl group, provides significant steric shielding that enhances its stability and efficacy as a radical scavenger.[1] Given its use in materials such as fuels and polymers, and its potential presence as an environmental contaminant, robust and sensitive analytical methods are required for its quantification in diverse and complex matrices like environmental samples, food products, and biological fluids. This document outlines detailed protocols for the quantification of TBDMP and related alkylphenols using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and quantification of volatile and semi-volatile compounds like TBDMP. Its high sensitivity and selectivity, especially when operated in Selected Ion Monitoring (SIM) mode, make it ideal for analyzing trace levels in complex samples.[2][3]

Quantitative Data Summary

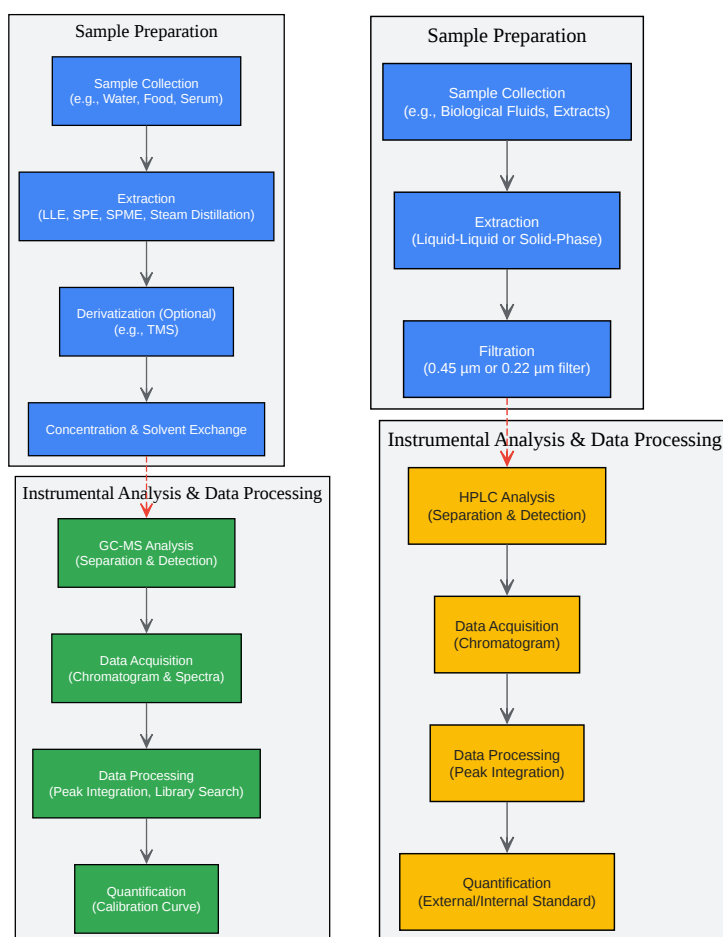
The following table summarizes the quantitative performance of GC-MS for the analysis of TBDMP and other relevant alkylphenols in various matrices.

Analyte	Matrix	Method	Limit of Quantification (LOQ)	Concentration Range Detected	Reference
4-tert-butylphenol	Water	GC-MS	0.1 µg/L	<5 ng/L - 1121 ng/L	[4] [5]
2,4-di-tert-butylphenol	Food (Vegetables, Meat, Fish)	GC-MS (SIM)	Not Specified	tr - 34.2 ng/g	[2] [3]
2,6-di-tert-butylphenol	Food (Fish)	GC-MS (SIM)	Not Specified	tr - 3.9 ng/g	[2] [3]
Various Alkylphenols	Wine	SPME-GC-MS	1 µg/L	1-100 µg/L (studied range)	[6] [7]
2,4-di-tert-butylphenol	Human Serum	GC-MS	Not Specified	2.20-3.33 ng/mL	

tr: trace amount

Experimental Workflow: General GC-MS Analysis

The diagram below illustrates the general workflow for the analysis of TBDMP using GC-MS, from sample collection to final data analysis.



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